

# In-Depth Technical Guide to Busan 77 in Industrial Water Treatment

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## Compound of Interest

Compound Name: Mayosperse 60

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## Core Applications and Efficacy of Busan 77

Busan 77 is a broad-spectrum antimicrobial agent primarily utilized in industrial water treatment to control the growth of algae, bacteria, and fungi.[1][2][3] Its active ingredient is poly[oxyethylene(dimethyliminio)ethylene(dimethyliminio)ethylene dichloride].[1] This polymeric quaternary ammonium compound is effective in various applications, including recirculating cooling water systems, heat exchangers, and industrial freshwater systems.[1][3] It is also employed to inhibit the growth of bacteria that cause the degradation of metalworking fluids.[1][3]

## Key Features and Benefits:

- **Broad-Spectrum Efficacy:** Effective against a wide range of microorganisms.[1]
- **pH Stability:** Remains effective over a broad pH range.
- **Non-Foaming:** Unlike many conventional quaternary ammonium compounds, Busan 77 does not produce significant foam, making it suitable for recirculating water systems.[1]
- **Low Volatility:** Its low volatility minimizes loss due to evaporation in open systems.[1]

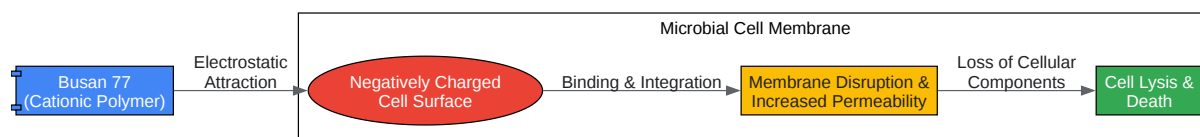
## Quantitative Data on Performance

While specific quantitative performance data from peer-reviewed studies is not readily available in the public domain, the following table summarizes the typical physical and chemical properties of Busan 77, which influence its application and efficacy in industrial settings.

Property	Value
Appearance	Clear to pale yellow liquid
Odor	Mild
Solubility in Water	Soluble
pH (as supplied)	6.0 - 8.0
Boiling Point	100 °C (212 °F)
Flash Point	> 100 °C (> 212 °F)
Relative Density	1.13 - 1.16

## Mechanism of Action

The primary mechanism of action for polyquaternary ammonium compounds like the active ingredient in Busan 77 involves disruption of the microbial cell membrane. The cationic polymer is attracted to the negatively charged cell surfaces of bacteria and algae. This interaction leads to a cascade of events that ultimately result in cell death.



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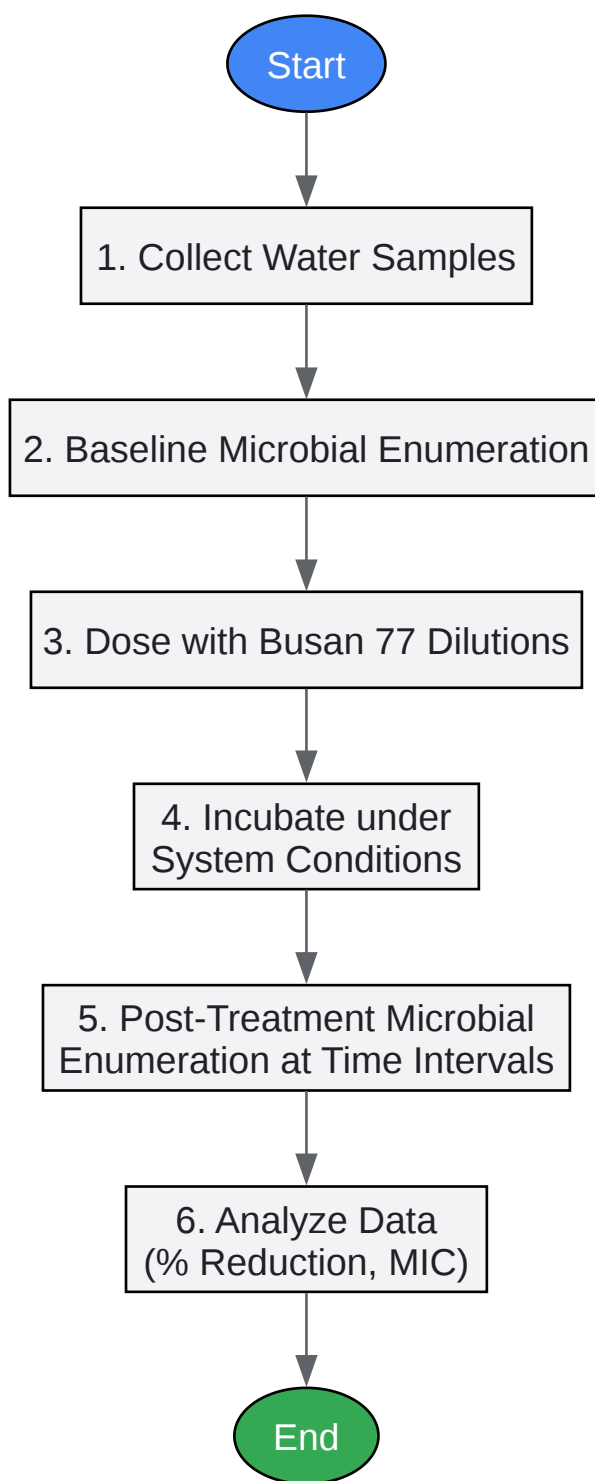
Caption: Proposed mechanism of action of Busan 77 on microbial cells.

## Experimental Protocols

Detailed experimental protocols for evaluating the efficacy of Busan 77 are not publicly available. However, a general experimental workflow for testing the efficacy of a biocide in an industrial water treatment scenario can be outlined as follows. This protocol is based on standard microbiological methods for biocide evaluation.

### General Biocide Efficacy Testing Protocol

- **Sample Collection:** Collect water samples from the industrial system (e.g., cooling tower basin, metalworking fluid reservoir) to be treated.
- **Microbial Enumeration (Baseline):** Determine the initial microbial load (bacteria, fungi, algae) in the untreated water samples using standard methods such as plate counts (e.g., Tryptic Soy Agar for bacteria, Sabouraud Dextrose Agar for fungi) or direct microscopy.
- **Biocide Dosing:** Prepare a series of dilutions of Busan 77 in the collected water samples to test a range of concentrations. A control sample with no biocide should be included.
- **Incubation:** Incubate the treated and control samples under conditions that mimic the industrial environment (e.g., temperature, aeration).
- **Contact Time and Microbial Enumeration (Post-Treatment):** At predetermined contact times (e.g., 1, 4, 8, 24 hours), withdraw aliquots from each sample and perform microbial enumeration as in step 2. Neutralize the biocide in the aliquots before enumeration to stop its activity.
- **Data Analysis:** Calculate the percentage reduction in the microbial population for each concentration of Busan 77 at each contact time compared to the control. This data can be used to determine the minimum inhibitory concentration (MIC) and the effective dosage for the specific industrial application.

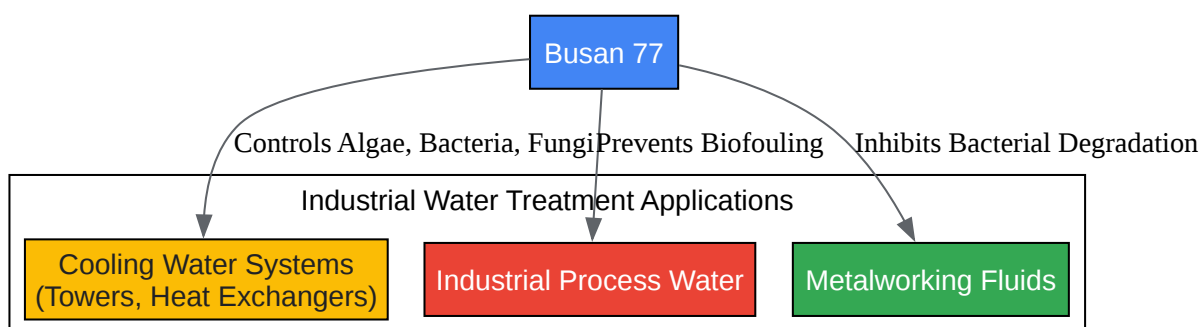


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Caption: General experimental workflow for biocide efficacy testing.

## Logical Relationship of Application Areas

Busan 77's versatility stems from its ability to control microbial growth in diverse aqueous environments. The logical relationship between its primary application areas is based on the common problem of microbial contamination in industrial water systems.



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Caption: Primary application areas of Busan 77 in industrial water treatment.

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## References

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